

# Personal protective equipment for handling Ac-FLTD-CMK

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## Compound of Interest

Compound Name: Ac-FLTD-CMK

Cat. No.: B8134386

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## Essential Safety and Handling Guide for Ac-FLTD-CMK

For Researchers, Scientists, and Drug Development Professionals: A Comprehensive Guide to the Safe Handling, Storage, and Disposal of **Ac-FLTD-CMK**.

This guide provides crucial safety and logistical information for the handling of **Ac-FLTD-CMK**, a potent and selective inhibitor of inflammatory caspases. Adherence to these procedures is essential to ensure personal safety and maintain the integrity of your research.

## Personal Protective Equipment (PPE)

When handling **Ac-FLTD-CMK**, a comprehensive approach to personal protection is paramount. The following personal protective equipment (PPE) is mandatory to minimize exposure and ensure a safe laboratory environment.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or latex gloves should be worn at all times. Inspect gloves for integrity before use.
Eye Protection	Safety glasses with side shields or goggles	Must be worn to protect against splashes or airborne particles.
Body Protection	Laboratory coat	A standard laboratory coat should be worn, fully buttoned, to protect skin and clothing.
Respiratory Protection	Not generally required for small quantities	If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary. Work in a well-ventilated area, preferably a chemical fume hood.

## Operational Plan: From Receipt to Disposal

A systematic approach to the lifecycle of **Ac-FLTD-CMK** in the laboratory is critical for safety and experimental success.

### Receiving and Storage

Upon receipt, visually inspect the packaging for any signs of damage or leakage. **Ac-FLTD-CMK** is typically shipped in solid form in a glass vial.<sup>[1]</sup>

Storage Conditions:

Form	Storage Temperature	Duration	Special Conditions
Solid Powder	-20°C	Refer to manufacturer's specifications	Protect from light.
In Solvent	-80°C	Up to 6 months	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.
In Solvent	-20°C	Up to 1 month	Protect from light. Aliquot to avoid repeated freeze-thaw cycles.

## Handling and Preparation of Solutions

All handling of **Ac-FLTD-CMK**, especially the solid form and preparation of stock solutions, should be conducted in a chemical fume hood to minimize inhalation exposure.[\[2\]](#)

Reconstitution:

**Ac-FLTD-CMK** is soluble in DMSO.[\[3\]](#)[\[4\]](#) For example, to prepare a 10 mM stock solution, dissolve the appropriate mass of **Ac-FLTD-CMK** in DMSO. Sonication may be required to fully dissolve the compound.[\[5\]](#)

Experimental Protocol Example: Inhibition of Inflammasome Activation in Macrophages[\[4\]](#)

- Cell Culture: Plate bone marrow-derived macrophages (BMDMs) in a suitable culture vessel.
- Priming: Prime the cells with lipopolysaccharide (LPS).
- Inhibitor Treatment: Pre-incubate the cells with the desired concentration of **Ac-FLTD-CMK** for a specified time.

- **Inflammasome Activation:** Induce inflammasome activation using an appropriate stimulus (e.g., ATP or nigericin).
- **Assay:** Measure the desired endpoints, such as pyroptosis (e.g., by LDH release assay) or cytokine release (e.g., by ELISA for IL-1 $\beta$ ).

## Disposal Plan

All waste containing **Ac-FLTD-CMK**, including empty vials, contaminated consumables, and unused solutions, must be disposed of as chemical waste in accordance with local, state, and federal regulations.<sup>[6][7]</sup> Do not dispose of **Ac-FLTD-CMK** down the drain.<sup>[2]</sup>

Contaminated labware should be decontaminated or disposed of as chemical waste.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Ac-FLTD-CMK**.

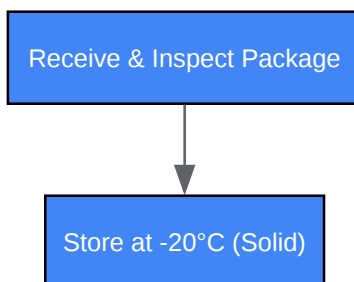
Parameter	Value	Reference
Molecular Weight	569.05 g/mol	[3]
Formula	C <sub>26</sub> H <sub>37</sub> ClN <sub>4</sub> O <sub>8</sub>	[3]
IC <sub>50</sub> for Caspase-1	46.7 nM	[8]
IC <sub>50</sub> for Caspase-4	1.49 $\mu$ M	[8]
IC <sub>50</sub> for Caspase-5	0.33 $\mu$ M	[3]
Solubility in DMSO	Soluble to 1 mg/ml	[3]

## Visual Guidance: Ac-FLTD-CMK Handling Workflow

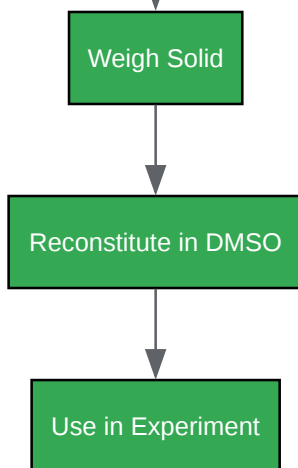
The following diagram outlines the key steps in the safe handling of **Ac-FLTD-CMK**.

## Ac-FLTD-CMK Handling Workflow

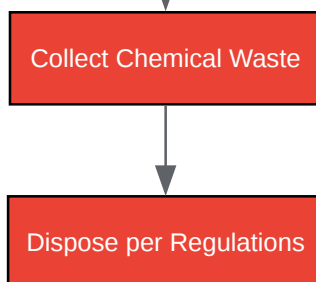
## Preparation

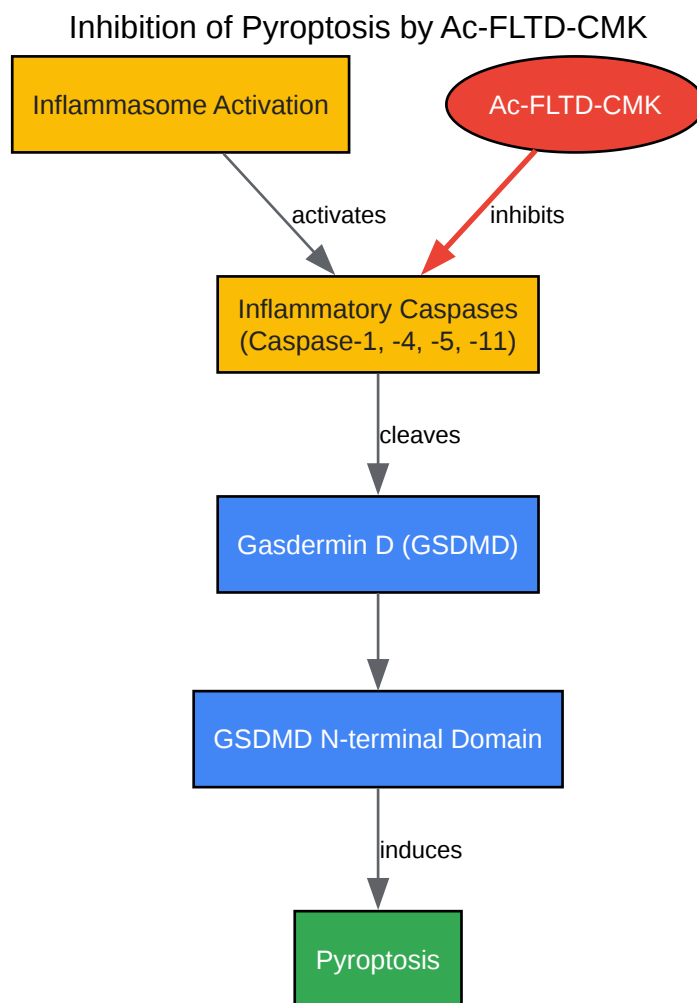


## Handling (in Fume Hood)



## Disposal





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Address: 3281 E Guasti Rd

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